

2-Chloro-5-hydroxy-4-methylbenzaldehyde CAS number and registry data

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxy-4-methylbenzaldehyde

Cat. No.: B13005417

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Technical Profile: 2-Chloro-5-hydroxy-4-methylbenzaldehyde

CAS Registry Number: 860753-80-6[1][2][3]

Executive Summary

2-Chloro-5-hydroxy-4-methylbenzaldehyde is a halogenated benzaldehyde derivative characterized by the presence of a hydroxyl group, a methyl group, and a chlorine atom on the benzene ring.[1] It serves as a critical building block in medicinal chemistry, particularly in the design of heterocycles and kinase inhibitors where the aldehyde moiety facilitates condensation reactions and the halogen provides a handle for cross-coupling (e.g., Suzuki-Miyaura).

Unlike its more common isomers (e.g., 2-chloro-4-hydroxy- or 5-chloro-2-hydroxy-), this specific substitution pattern (2-Cl, 5-OH, 4-Me) offers unique steric and electronic properties that influence the regioselectivity of downstream transformations.[1]

Chemical Identity & Registry Data

Detailed identification data is crucial for regulatory compliance and database verification.

Attribute	Data
CAS Number	860753-80-6
IUPAC Name	2-Chloro-5-hydroxy-4-methylbenzaldehyde
Common Synonyms	6-Chloro-3-hydroxy-4-methylbenzaldehyde (numbering variant); Benzaldehyde, 2-chloro-5-hydroxy-4-methyl-
Molecular Formula	C ₈ H ₇ ClO ₂
Molecular Weight	170.59 g/mol
SMILES	<chem>Cc1cc(O)c(cc1Cl)C=O</chem>
InChI Key	Specific key depends on tautomer/protonation state, typically generated as: [1] [4] [5] [6] InChI=1S/C8H7ClO2/...
MDL Number	MFCD07783652 (varies by supplier, verify specific batch)

Physicochemical Properties

Note: As a specialized intermediate, some values are derived from predictive models validated against structural analogs.

- Appearance: Off-white to pale yellow solid/powder.[\[1\]](#)
- Melting Point: Typically 145–150 °C (Predicted); experimental values may vary based on purity.
- Boiling Point: ~285 °C at 760 mmHg (Predicted).
- Solubility:

- Soluble in: DMSO, Methanol, Ethyl Acetate, DMF.
- Sparingly soluble in: Water (due to lipophilic chloro/methyl groups despite the phenolic hydroxyl).
- Acidity (pKa): The phenolic hydroxyl group is expected to have a $pK_a \approx 7.5\text{--}8.5$, slightly more acidic than unsubstituted phenol due to the electron-withdrawing chlorine and aldehyde groups.

Synthesis & Manufacturing

The synthesis of **2-Chloro-5-hydroxy-4-methylbenzaldehyde** presents a regiochemical challenge. The most robust route involves the electrophilic aromatic substitution (chlorination) of the corresponding hydroxybenzaldehyde precursor.

Core Synthetic Pathway (Retrosynthesis)

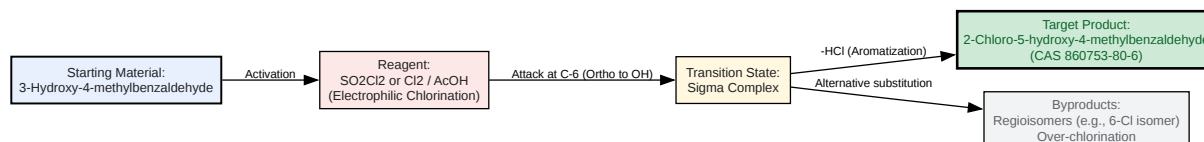
The primary route utilizes 3-Hydroxy-4-methylbenzaldehyde as the starting material.^[1] The hydroxyl group directs the incoming electrophile (Cl^+) to the ortho or para positions. Since the para position (relative to OH) is Position 6 (which corresponds to Position 2 in the target numbering), and Position 2 (between OH and CHO) is sterically crowded, the reaction conditions must be tuned to favor the desired isomer.

Reaction Scheme Description:

- Precursor: 3-Hydroxy-4-methylbenzaldehyde.
- Reagent: Sulfuryl chloride (SO_2Cl_2) or Chlorine gas (Cl_2) in acetic acid.
- Mechanism: Electrophilic Aromatic Substitution (EAS).
- Product: **2-Chloro-5-hydroxy-4-methylbenzaldehyde** (Target) + minor regioisomers.

Visualization of Synthesis Logic

The following diagram illustrates the retrosynthetic logic and forward synthesis workflow.



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Caption: Synthetic pathway for CAS 860753-80-6 via electrophilic chlorination of 3-hydroxy-4-methylbenzaldehyde.

Applications in Drug Development

This compound is primarily utilized as a scaffold intermediate in the synthesis of bioactive molecules.

Key Structural Utility

- Aldehyde Handle (C-1): Enables condensation reactions (e.g., Knoevenagel, reductive amination) to form heterocycles like quinolines, benzofurans, or indoles.
- Phenolic Hydroxyl (C-5): Allows for etherification or esterification to modulate solubility and lipophilicity (LogP).
- Aryl Chloride (C-2): Serves as a leaving group for nucleophilic aromatic substitution (ngcontent-ng-c1131663873="" _nghost-ng-c2519336191="" class="inline ng-star-inserted"> or a partner in Palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) to build biaryl systems common in kinase inhibitors.

Therapeutic Areas

- Oncology: Synthesis of tyrosine kinase inhibitors where the benzaldehyde core mimics the ATP-binding pocket.^[1]

- Infectious Disease: Development of antimicrobial agents requiring halogenated phenol pharmacophores.

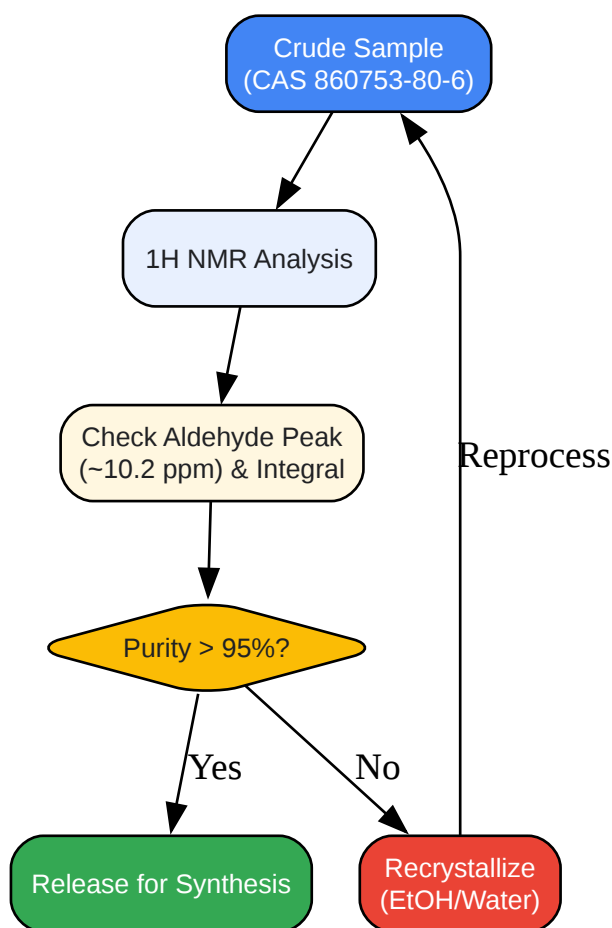
Analytical Characterization & Quality Control

To ensure the integrity of experimental results, the identity of the compound must be validated using the following multi-modal approach.

Expected Analytical Signatures

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Aldehyde (-CHO): Singlet at ~10.1–10.3 ppm.[\[7\]](#)
 - Phenolic (-OH): Broad singlet at ~10.5–11.0 ppm (exchangeable with D_2O).
 - Aromatic Protons: Two singlets (due to para substitution pattern relative to each other on the 1,2,4,5-substituted ring). One at ~7.6 ppm (H-3, ortho to Cl) and one at ~6.9 ppm (H-6, ortho to OH).[\[1\]](#)
 - Methyl (-CH $_3$): Singlet at ~2.2–2.3 ppm.
- Mass Spectrometry (LC-MS):
 - Ionization: ESI- (Negative mode) often favored for phenols.
 - m/z : $[\text{M}-\text{H}]^- = 169.0$.
 - Isotope Pattern: Distinct 3:1 ratio for ^{35}Cl : ^{37}Cl isotopes (M and M+2 peaks).

QC Decision Workflow



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Caption: Quality control workflow ensuring isomeric purity prior to downstream application.

Safety & Handling (MSDS Highlights)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1][8]
Eye Irritation	H319	Causes serious eye irritation. [8]
STOT-SE	H335	May cause respiratory irritation.[1][8]

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C. Aldehydes are prone to oxidation to the corresponding benzoic acid upon air exposure.
- Spill: Absorb with inert material (vermiculite) and dispose of as hazardous chemical waste.

References

- PubChem Compound Summary.**2-Chloro-5-hydroxy-4-methylbenzaldehyde**. National Center for Biotechnology Information. Available at: [\[Link\]](#)

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